

Technical Monograph: Basic Blue 3 (Oxazine 1) – Structural Dynamics and Physicochemical Profiling

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Compound of Interest

Compound Name:	Basic Blue 3
CAS No.:	33203-82-6
Cat. No.:	B1194387

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Executive Summary

Basic Blue 3 (C.I. 51004), chemically identified as Oxazine 1, represents a pivotal class of cationic oxazine dyes characterized by a planar phenoxazinium chromophore. Unlike its thiazine analog Methylene Blue, **Basic Blue 3** utilizes an oxygen bridge, imparting distinct photophysical stability and fluorescence properties. This monograph provides a rigorous technical analysis of its chemical structure, synthesis, and dual-utility as both a high-affinity textile colorant for acrylics and a tunable laser dye in the near-infrared (NIR) region.

Chemical Identity & Structural Analysis

Core Architecture

The defining feature of **Basic Blue 3** is the 3,7-bis(diethylamino)phenoxazin-5-ium core. The molecule possesses a rigid, planar tricyclic structure where the positive charge is not localized on a single nitrogen atom but is delocalized across the conjugated

-system between the two exocyclic diethylamino groups.

- IUPAC Name: [7-(diethylamino)phenoxazin-3-ylidene]-diethylazanium chloride
- CAS Number: 33203-82-6 (Chloride salt)[1]
- Molecular Formula:
[2]
- Molecular Weight: 359.89 g/mol [2]

Resonance and Chromophoric Theory

The intense blue color (

nm in water) arises from the low energy transition (

) of the extended conjugated system. The oxygen atom in the central ring acts as a stronger electron donor compared to the sulfur in thiazines, influencing the Highest Occupied Molecular Orbital (HOMO) energy levels.

Structural Comparison:

- Oxazine 1 (**Basic Blue 3**): Oxygen bridge. Higher fluorescence quantum yield ().
- Methylene Blue (Basic Blue 9): Sulfur bridge. Higher rate of intersystem crossing (generating singlet oxygen), lower fluorescence.

Physicochemical Properties[2][3][4][5][6][7][8]

The following data summarizes the quantitative profile of **Basic Blue 3**, essential for assay development and industrial formulation.

Property	Value / Characteristic	Context
Physical Form	Greenish-bronze crystalline powder	Solid state
Solubility	g/L (Water)	High solubility due to ionic nature
Absorbance Max ()	645 – 654 nm	Solvent dependent (Solvatochromic)
Emission Max ()	668 – 670 nm	Strong fluorescence (Stokes shift nm)
Molar Absorptivity ()		High extinction coefficient
pKa	Stable pH 2.5 – 8.0	Degradation in strong alkali
Fluorescence Quantum Yield	(Ethanol)	Increases in viscous solvents (e.g., Ethylene Glycol)

Synthesis & Manufacturing Logic

The industrial synthesis of **Basic Blue 3** follows a Nitrosation-Condensation pathway. This route is preferred over direct oxidation due to higher regioselectivity and yield.

Synthetic Pathway

- **Precursor Preparation:** N,N-diethyl-3-aminophenol is nitrosated at the para-position relative to the amine (or ortho to the hydroxyl) using sodium nitrite and HCl.
- **Condensation:** The nitrosated intermediate is condensed with a second equivalent of N,N-diethyl-3-aminophenol.
- **Cyclization:** Acid-catalyzed cyclization and oxidation yield the phenoxazinium cation.

Visualization: Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis, highlighting critical control points (Temperature, pH).



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Figure 1: Step-wise synthesis of **Basic Blue 3** via nitrosation-condensation, ensuring regiospecific ring closure.

Applications: Mechanisms of Action[1]

Textile Dyeing (Ionic Bonding)

In acrylic fiber dyeing, **Basic Blue 3** functions as a cationic dye. Acrylic fibers contain anionic sites (sulfonate or carboxylate groups) introduced during polymerization.

- Mechanism: The dye cation () displaces the counter-ion (or) at the fiber surface ().
- Thermodynamics: The reaction is driven by the increase in entropy and the high affinity of the hydrophobic dye skeleton for the fiber matrix.

Photonics (Laser Dye)

As Oxazine 1, this molecule is a standard laser dye for the red/NIR region (640–720 nm).

- Mechanism: Upon excitation at ~640 nm, the molecule undergoes a

transition. Rapid vibrational relaxation in the excited state (

) followed by radiative decay to the ground state (

) results in fluorescence.

- Utility: Used in tunable dye lasers and as a fluorescence standard due to its photostability compared to polymethine dyes.

Experimental Protocols

Protocol A: Spectrophotometric Determination

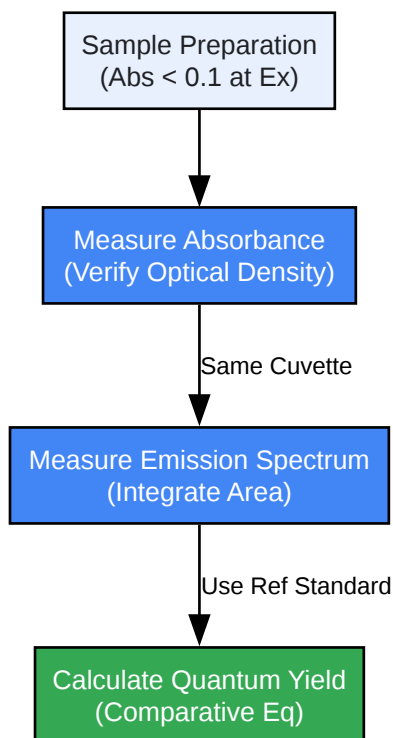
Objective: Accurate quantification of **Basic Blue 3** concentration in aqueous solution.

- Stock Solution: Dissolve 10.0 mg of **Basic Blue 3** in 100 mL of distilled water to create a 100 mg/L stock.
- Dilution Series: Prepare standards at 1, 2, 4, 6, and 8 mg/L.
- Measurement:
 - Set spectrophotometer to 654 nm.
 - Blank with distilled water.
 - Measure absorbance of standards.
- Validation: Plot Absorbance vs. Concentration. The linear regression () confirms adherence to Beer-Lambert Law ().

Protocol B: Fluorescence Quantum Yield () Measurement

Objective: Determine the efficiency of fluorescence relative to a standard (e.g., Rhodamine 101 or Oxazine 170).

Workflow Visualization:



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Figure 2: Workflow for determining fluorescence quantum yield, critical for characterizing laser dye efficiency.

Calculation:

Where

is the slope of Integrated Fluorescence vs. Absorbance, and

is the refractive index of the solvent.

Safety & Toxicology (E-E-A-T)

Hazard Classification:

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed).
- Eye Damage: Category 1 (Causes serious eye damage).

- Environmental: Acute Aquatic Toxicity Category 1.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles (indirect venting), and N95 dust mask are mandatory to prevent mucosal irritation.
- Disposal: Do not release into municipal drains. Incineration is the standard disposal method for cationic organic dyes to prevent aquatic bioaccumulation.

References

- PubChem. (n.d.). C.I.[1][2] **Basic Blue 3** (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- OMLC. (n.d.). Oxazine 1 Spectral Data. Oregon Medical Laser Center. Retrieved from [\[Link\]](#)

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Sources

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- 2. [worlddyevariety.com \[worlddyevariety.com\]](#)
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